

Personal protective equipment for handling 1-(4-Piperidyl)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Piperidyl)ethanol

Cat. No.: B049510

[Get Quote](#)

Essential Safety and Handling Guide for 1-(4-Piperidyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(4-Piperidyl)ethanol** (CAS No. 622-26-4). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

1-(4-Piperidyl)ethanol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Hazard Code	Description
Skin Irritation	H315	Causes skin irritation[1][2]
Eye Irritation	H319	Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation[1][2]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-(4-Piperidyl)ethanol** is provided below. This information is crucial for safe handling and storage.

Property	Value
Appearance	White solid[3]
CAS Number	622-26-4[1][3]
Molecular Formula	C ₇ H ₁₅ NO[1][3]
Molecular Weight	129.20 g/mol [1][3]
Melting Point	46-47 °C (lit.)[1]
Boiling Point	131-136 °C at 17 mmHg (lit.)[1]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Storage Temperature	2-8°C[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-(4-Piperidyl)ethanol** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [1]	Protects against splashes and eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation. [1]
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent. [1]	Required if working outside a fume hood or if dust/vapors are generated, to prevent respiratory irritation. [1]
Skin and Body Protection	Laboratory coat.	Protects against skin contact.

Safe Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended for all procedures involving this substance.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Have an emergency eyewash station and safety shower readily accessible.
- Dispensing:
 - Handle as a solid, being careful to avoid generating dust.
 - If heating is required, do so in a controlled manner away from ignition sources.
- During Use:
 - Avoid breathing dust or vapors.[\[3\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#)

- Do not eat, drink, or smoke in the handling area.
- After Handling:
 - Wash hands thoroughly with soap and water.
 - Clean the work area and any equipment used.
 - Store the chemical in a tightly sealed container in a designated, cool, and dry storage area (2-8°C).[1]

Spill and Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For larger spills, follow your institution's hazardous material spill response protocol.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures:

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[3]

Disposal Plan

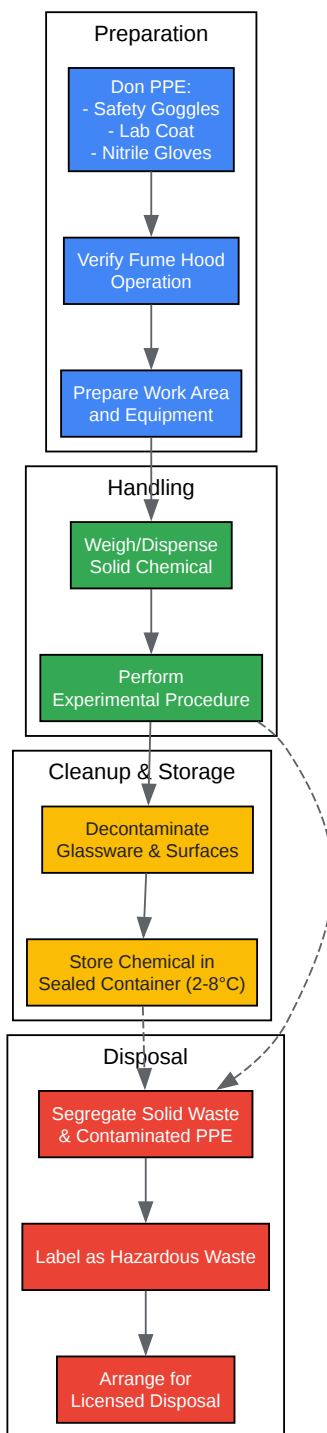
All waste containing **1-(4-Piperidyl)ethanol** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste in a clearly labeled, sealed, and compatible container.
 - Collect any contaminated materials (e.g., gloves, paper towels) in a separate, labeled hazardous waste container.
- Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow and Safety

The following diagram illustrates the standard workflow for handling **1-(4-Piperidyl)ethanol** with integrated safety measures.

Handling and Disposal Workflow for 1-(4-Piperidyl)ethanol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-ピペリジンエタノール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 4-Piperidineethanol | C₇H₁₅NO | CID 73953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(4-Piperidyl)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b049510#personal-protective-equipment-for-handling-1-4-piperidyl-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

